

Technical Guide: Spectroscopic Profiling of 5-[(2-Naphthyloxy)methyl]-2-furohydrazide

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Compound of Interest

Compound Name: 5-[(2-Naphthyloxy)methyl]-2-furohydrazide

CAS No.: 438472-54-9

Cat. No.: B2984793

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Part 1: Executive Summary & Pharmacophore Context

This guide details the spectroscopic validation of **5-[(2-Naphthyloxy)methyl]-2-furohydrazide**, a hybrid pharmacophore integrating a lipophilic naphthyl ether tail with a polar, reactive furohydrazide head. This scaffold is frequently investigated in medicinal chemistry for antitubercular and antimicrobial applications, functioning as a precursor for hydrazone-based Schiff bases or as a chelating agent for metallodrugs.

The structural integrity of this molecule relies on three critical zones:

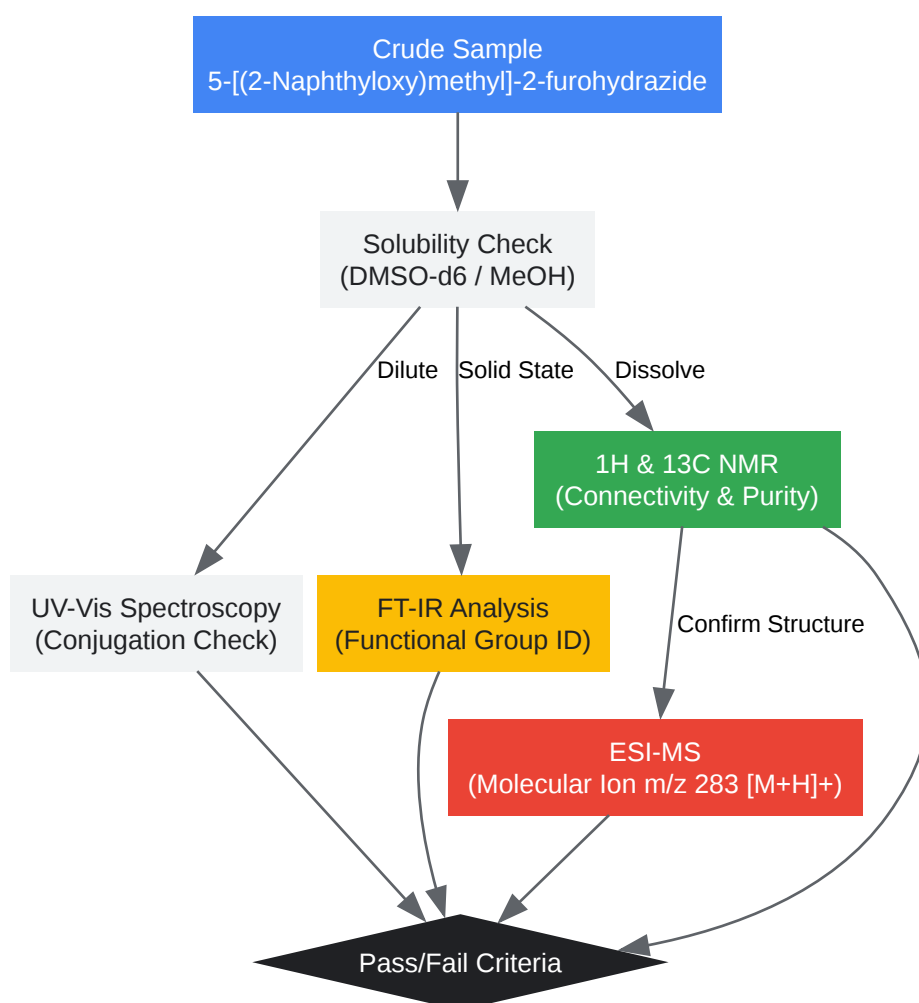
- **The Ether Linkage:** A flexible hinge connecting the aromatic systems.
- **The Furan Core:** A 2,5-disubstituted heteroaromatic ring susceptible to oxidative degradation.

- The Hydrazide Terminus: A

motif acting as the primary reactive center.

Analytical Workflow

The following diagram outlines the logical flow for validating this compound, ensuring no structural isomers or degradation products (e.g., carboxylic acids from hydrolysis) are present.



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Figure 1: Integrated analytical workflow for structural validation.

Part 2: Spectroscopic Atlas & Causality

Electronic Absorption (UV-Vis)

Solvent: Methanol or Acetonitrile Concentration:

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The UV spectrum serves as a rapid check for the integrity of the aromatic systems. The molecule exhibits a dual-band profile due to the electronic isolation provided by the methylene spacer.

- Band I (220–230 nm): High intensity transitions of the naphthalene ring (Clar's -band).
- Band II (270–285 nm): Conjugated furan system and naphthalene -bands.
- Diagnostic Value: A bathochromic shift (red shift) beyond 300 nm suggests oxidation of the furan ring or Schiff base formation (impurity).

Vibrational Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet Critical Check: The absence of a broad

stretch ($2500\text{--}3300\text{ cm}^{-1}$) confirms the hydrazide has not hydrolyzed to the carboxylic acid.

Frequency (cm ⁻¹)	Assignment	Vibrational Mode	Mechanistic Insight
3300–3350		Asym. Stretch	Primary amine of hydrazide. Sharp doublet often visible.
3200–3250		Stretch	Secondary amide nitrogen; H-bond donor.
1650–1670		Carbonyl Stretch	Amide I band. Lower freq.[1] due to furan conjugation.
1240–1260		Ether Stretch	Asymmetric stretch of the naphthyl-ether linkage.
1020–1050		Stretch	Characteristic of hydrazides.
740–750		Out-of-plane	Ortho-disubstituted naphthalene signature.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Preferred due to hydrazide solubility) Internal Standard: TMS (0.00 ppm)

The NMR spectrum provides the definitive structural proof. The key feature is the singlet at ~5.2 ppm, corresponding to the methylene linker (

), which proves the connection between the naphthyl and furan units.

¹H NMR Assignments (400 MHz, DMSO-

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
9.80–10.0	Singlet (br)	1H		Exchangeable hydrazide proton; downfield due to anisotropy of C=O.
7.80–7.90	Multiplet	3H	Naphthyl (Ar-H)	Protons at C1, C4, C5 (most deshielded).
7.30–7.50	Multiplet	4H	Naphthyl (Ar-H)	Remaining aromatic protons.
7.20	Doublet (Hz)	1H	Furan C3-H	-proton relative to carbonyl; deshielded by conjugation.
6.75	Doublet (Hz)	1H	Furan C4-H	-proton relative to ether linker.
5.25	Singlet	2H		CRITICAL SIGNAL. Methylene bridge.
4.50	Broad Singlet	2H		Terminal amine; typically broad due to quadrupole broadening/exchange.

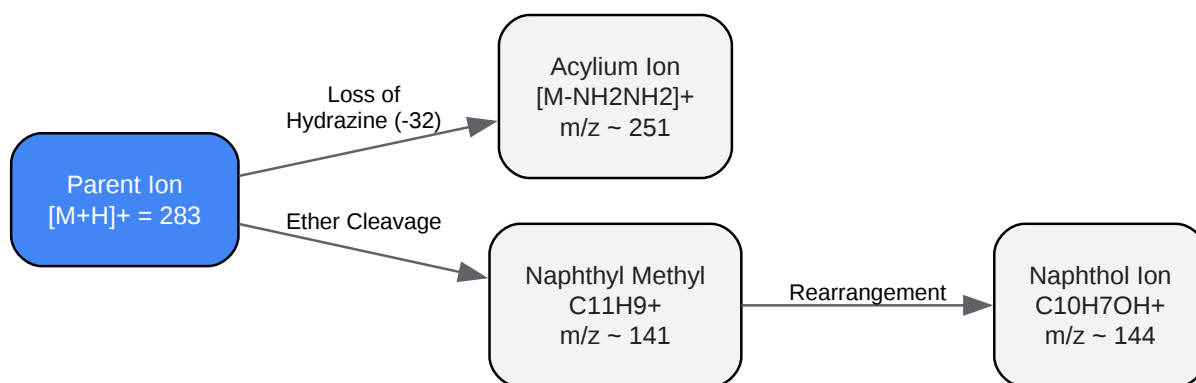
C NMR Assignments (100 MHz)

- Carbonyl (C=O): ~158 ppm.
- Furan Carbons: C2 (~145 ppm), C5 (~152 ppm), C3/C4 (110–120 ppm).^[2]
- Linker:
typically appears at 62–65 ppm.
- Naphthyl Carbons: 120–135 ppm (aromatic region), with C2 (ether ipso) shifted downfield (~155 ppm).

Mass Spectrometry (ESI-MS)

Mode: Positive Ionization (ESI+) Expected Molecular Ion:

The fragmentation pattern is predictable and serves as a "fingerprint" for the molecule. The weakest bond is the N-N bond of the hydrazide and the ether linkage.



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Figure 2: Predicted ESI-MS fragmentation pathway.

Part 3: Experimental Protocol

Protocol 1: Sample Preparation for NMR

Self-Validating Step: Ensure the solvent is dry. Water peaks in DMSO-

(3.33 ppm) can obscure the

signal if the sample is dilute.

- Weigh 5–10 mg of the solid hydrazide into a clean vial.
- Add 0.6 mL of DMSO-
(99.9% D).
- Sonicate for 60 seconds. The compound should dissolve completely. Note: If turbidity persists, filter through a 0.2 μ m PTFE filter, but note that solubility issues often indicate polymerization or impurities.
- Transfer to a 5mm NMR tube.
- Acquire ^1H NMR with at least 16 scans to resolve the aromatic multiplets.

Protocol 2: Schiff Base Reactivity Test (Chemical Validation)

To confirm the hydrazide group is active (and not oxidized):

- Dissolve 10 mg of the compound in 1 mL ethanol.
- Add 1 drop of benzaldehyde and 1 drop of glacial acetic acid.
- Reflux for 10 minutes.
- Observation: A rapid formation of a precipitate (hydrazone) indicates a functional group.

Part 4: References

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